

Technical Support Center: N-Nitroso-atomoxetine Quantification

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Compound of Interest

Compound Name: *N-nitroso-atomoxetine*

Cat. No.: *B15815323*

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A Guide for Researchers, Scientists, and Drug Development Professionals

The emergence of nitrosamine impurities in pharmaceutical products has necessitated the development of highly sensitive and robust analytical methods for their detection and quantification. **N-nitroso-atomoxetine**, a nitrosamine drug substance-related impurity (NDSRI), has been identified in atomoxetine, a medication used for treating Attention Deficit Hyperactivity Disorder (ADHD).[1][2] This guide provides a comprehensive resource for troubleshooting common issues encountered during the quantification of **N-nitroso-atomoxetine**, ensuring accurate and reliable results that comply with global regulatory standards.

I. Understanding the Analyte and Regulatory Landscape

Q1: What is **N-nitroso-atomoxetine** and why is its quantification critical?

A1: **N-nitroso-atomoxetine** is a chemical compound that can form during the manufacturing process or storage of atomoxetine.[3] It is classified as a probable human carcinogen based on animal studies, which means long-term exposure above certain levels may increase the risk of cancer.[4] Therefore, regulatory agencies like the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA) have established strict guidelines and acceptable

intake (AI) limits for nitrosamine impurities in pharmaceuticals to ensure patient safety.[\[5\]](#)[\[6\]](#)[\[7\]](#)
The AI for **N-nitroso-atomoxetine** has been set at 100 ng/day.[\[1\]](#)[\[2\]](#)[\[8\]](#)

Q2: What are the primary regulatory guidelines I should be aware of?

A2: Both the FDA and EMA require marketing authorization holders to conduct risk assessments to evaluate the potential for nitrosamine impurities in their products.[\[9\]](#)[\[10\]](#)[\[11\]](#) If a risk is identified, confirmatory testing using validated analytical methods is mandatory.[\[9\]](#)[\[11\]](#) Key guidance documents include those from the International Council for Harmonisation (ICH), specifically ICH M7(R1) which addresses mutagenic impurities.[\[12\]](#) Adherence to these guidelines is essential for regulatory compliance and to avoid market disruptions such as product recalls.[\[5\]](#)[\[10\]](#)

II. Method Development and Validation

The most common analytical technique for quantifying **N-nitroso-atomoxetine** at trace levels is Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).[\[13\]](#)[\[14\]](#) This is due to its high sensitivity and selectivity.

Q3: I'm developing an LC-MS/MS method. What are the key parameters to consider?

A3: A successful LC-MS/MS method for **N-nitroso-atomoxetine** hinges on several critical parameters. Below is a table summarizing typical starting points based on published methods.
[\[1\]](#)[\[8\]](#)

Parameter	Typical Conditions	Rationale & Considerations
Chromatography		
Column	C8 or C18 column (e.g., Kromasil 100-5C8, 250 mm x 4.6 mm, 5µm)	C8 columns have shown good separation for N-nitroso-atomoxetine.[8] The choice of stationary phase is crucial for retaining the analyte and separating it from matrix components.
Mobile Phase A	0.1% Formic Acid in Water	Acidic mobile phases promote protonation of the analyte, which is favorable for positive ion electrospray ionization.
Mobile Phase B	Acetonitrile or Methanol with 0.1% Formic Acid	A gradient elution is typically used to effectively separate the analyte from the drug substance and other impurities.[8]
Flow Rate	0.3 - 0.8 mL/min	The flow rate should be optimized for the column dimensions to achieve good peak shape and separation.[8] [15]
Column Temperature	40 °C	Maintaining a consistent column temperature ensures reproducible retention times.[8] [15]

Injection Volume	10 - 90 μ L	A larger injection volume can improve sensitivity, but may also lead to peak distortion if the sample solvent is much stronger than the mobile phase. [8] [15]
Mass Spectrometry		
Ionization Mode	Positive Electrospray Ionization (ESI+)	N-nitroso-atomoxetine readily forms a protonated molecular ion $[M+H]^+$ in positive ESI mode. [8] [15]
Monitoring Mode	Multiple Reaction Monitoring (MRM)	MRM provides high selectivity and sensitivity by monitoring specific precursor-to-product ion transitions. [15]
MRM Transitions	Precursor Ion (m/z): 285.15. Product Ions (m/z): 177.05 (Quantifier), 117.10 (Qualifier), 73.00 (Qualifier)	Using a quantifier for concentration measurement and one or more qualifiers for confirmation enhances the reliability of identification. [8]
Source Parameters	Optimize gas flows, ion spray voltage, and temperature	These parameters should be optimized according to the instrument manufacturer's recommendations to maximize signal intensity and stability. [15]

Q4: My method validation is failing for linearity at low concentrations. What could be the issue?

A4: Achieving linearity at the low parts-per-billion (ppb) level required for nitrosamine analysis can be challenging. Here are some potential causes and solutions:

- Analyte Adsorption: **N-nitroso-atomoxetine** can adsorb to active sites in the LC system, particularly at low concentrations. This can be mitigated by using a well-maintained system

and a column with low silanol activity.

- Matrix Effects: Co-eluting components from the sample matrix can suppress or enhance the ionization of the analyte, leading to non-linear responses.[16] Consider improving sample cleanup or chromatographic separation.
- Standard Stability: **N-nitroso-atomoxetine** may not be stable in the prepared standard solutions, especially at low concentrations. A study on **N-nitroso-atomoxetine** solution stability showed significant changes after 10 hours at 15°C.[8] It is crucial to assess the stability of your standards and samples.
- Carryover: Carryover from a high concentration standard or sample can affect the accuracy of subsequent low-level injections.[17] Optimize your autosampler wash procedure and gradient program to minimize this.

III. Sample Preparation: A Critical Step

Sample preparation is a pivotal step in the accurate quantification of **N-nitroso-atomoxetine**. [16] It aims to extract the analyte from the drug substance or product matrix while minimizing interferences.

Q5: I am seeing poor recovery of **N-nitroso-atomoxetine** during sample preparation. What can I do?

A5: Poor recovery can be due to several factors. A systematic approach to troubleshooting is recommended:

- Extraction Solvent: Ensure the chosen extraction solvent (e.g., methanol, dichloromethane) effectively dissolves **N-nitroso-atomoxetine** from the sample matrix.[13] Sonication can aid in the extraction process.[15]
- Analyte Instability: **N-nitroso-atomoxetine** could be degrading during the sample preparation process. This can be influenced by pH, light, and temperature.[16] It is advisable to use amber vials and protect samples from light.[18]
- Filtration: Ensure that the filter used for sample cleanup is not adsorbing the analyte. It is good practice to test filters for potential nitrosamine leaching.[15]

- **Evaporation and Reconstitution:** If your sample preparation involves an evaporation step, ensure it is not too harsh, which could lead to loss of the analyte. The reconstitution solvent should be compatible with the initial mobile phase to ensure good peak shape.

Q6: I suspect the in-situ formation of **N-nitroso-atomoxetine** during my analysis. How can I confirm and prevent this?

A6: In-situ formation of nitrosamines during analysis is a significant concern that can lead to false-positive results.^[15] This can occur if a nitrosating agent (like residual nitrites) and a secondary or tertiary amine are present in the sample.^[15]

- **Confirmation:** To confirm in-situ formation, you can add a nitrosamine inhibitor, such as ascorbic acid, to your sample preparation. A significant decrease in the **N-nitroso-atomoxetine** signal would suggest in-situ formation.
- **Prevention:** The primary strategy is to control the sources of nitrosating agents and amines. This includes using high-purity solvents and reagents.^[15] Additionally, controlling the pH of the sample solution can help minimize the reaction.

IV. Chromatographic and Mass Spectrometric Troubleshooting

Even with a validated method, issues can arise during routine analysis.

Q7: I am observing a high background signal or noise in my chromatogram. What are the likely causes?

A7: A high background can compromise the limit of detection (LOD) and limit of quantitation (LOQ). Potential sources include:

- **Contaminated Solvents or Reagents:** Use high-purity, LC-MS grade solvents and reagents.
- **Contaminated LC System:** A contaminated system can be a source of background noise. Regularly flush the system with appropriate solvents.
- **Gas Quality:** The quality of the nitrogen gas used in the mass spectrometer can impact background noise and sensitivity.^[15]

- Mass Spectrometer Source Contamination: The ion source is prone to contamination, especially when analyzing complex matrices. Regular cleaning is essential.[19]

Q8: My mass spectrometer sensitivity is fluctuating. What should I check?

A8: Fluctuating sensitivity can lead to non-reproducible results. Here's a troubleshooting workflow:

Caption: Troubleshooting workflow for inconsistent MS sensitivity.

Q9: I am observing in-source fragmentation of **N-nitroso-atomoxetine**. How can I minimize this?

A9: In-source fragmentation occurs when the analyte fragments within the ion source before entering the mass analyzer.[20] This can complicate quantification. To minimize this:

- Optimize Source Parameters: Reduce the energy in the ion source by lowering the declustering potential (or fragmentor voltage) and the source temperature.[20][21]
- Mobile Phase Composition: In some cases, adjusting the mobile phase composition or pH can alter the ionization process and reduce in-source fragmentation.[21]

By systematically addressing these potential issues, researchers can develop and implement robust and reliable methods for the quantification of **N-nitroso-atomoxetine**, ensuring the safety and quality of pharmaceutical products.

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